

Application Notes and Protocols for Thorium Sulfide in Nuclear Fuel Cycles

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Compound of Interest

Compound Name: Thorium sulfide

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Disclaimer: The application of **thorium sulfide** (ThS) as a nuclear fuel is a field with limited published research compared to the extensively studied thorium dioxide (ThO₂). Consequently, the following notes and protocols are based on available fundamental data for **thorium sulfide**, analogies drawn from the more mature research on uranium sulfide (US) and thorium dioxide (ThO₂), and theoretical considerations. Experimental validation is required for many of the outlined procedures and performance metrics.

Introduction to Thorium Sulfide as a Nuclear Fuel

Thorium-based nuclear fuel cycles are gaining renewed interest due to thorium's natural abundance, potential for breeding fissile uranium-233, and inherent proliferation resistance.[1][2][3] While thorium dioxide (ThO₂) is the most studied thorium fuel form, non-oxide fuels like **thorium sulfide** (ThS) present potential advantages, primarily related to their thermophysical properties. **Thorium sulfide**, particularly in the form of thorium monosulfide (ThS), is a refractory material with a high melting point and metallic-like thermal conductivity, which could lead to lower fuel operating temperatures and enhanced safety margins compared to oxide fuels.[2][4]

The primary role of **thorium sulfide** in a nuclear fuel cycle would be as a fertile material. Through neutron capture, Thorium-232 (the only naturally occurring isotope of thorium) transmutes into Uranium-233, a fissile isotope capable of sustaining a nuclear chain reaction. [1][2][3] This process is analogous to the breeding of Plutonium-239 from Uranium-238.

Potential Advantages and Challenges of Thorium Sulfide Fuel

Potential Advantages:

- **Higher Thermal Conductivity:** Sulfide fuels generally exhibit higher thermal conductivity than their oxide counterparts. This could lead to lower fuel centerline temperatures during reactor operation, reducing the stored thermal energy and improving safety during transient scenarios.
- **Higher Fissile Density:** **Thorium sulfide** may offer a higher density of fertile atoms compared to thorium dioxide, potentially leading to improved breeding ratios and fuel cycle economics.
- **Compatibility with Advanced Reactors:** The properties of **thorium sulfide** could make it a suitable candidate for advanced reactor concepts, such as fast reactors or molten salt reactors, where higher performance fuels are desired.

Challenges:

- **Limited Research and Development:** There is a significant lack of data on the irradiation performance, fuel-cladding interaction, and reprocessing of **thorium sulfide** fuels.
- **Synthesis and Fabrication:** The synthesis of high-purity, stoichiometric **thorium sulfide** and its fabrication into fuel pellets may be more complex and costly than for oxide fuels.
- **Chemical Compatibility:** The chemical compatibility of **thorium sulfide** with cladding materials (e.g., Zircaloy, stainless steel) at high temperatures and under irradiation needs to be thoroughly investigated to prevent fuel failure.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Reprocessing:** While the THOREX process is established for thorium-based oxide fuels, modifications would be necessary to accommodate a sulfide matrix, particularly in the head-end dissolution stage.[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Quantitative Data Presentation

The following tables summarize the available quantitative data for **thorium sulfide** and related compounds for comparative purposes. Data for **thorium sulfide** is limited, and some values

are theoretical or extrapolated.

Table 1: Physical and Thermal Properties of Thorium Compounds

Property	Thorium Sulfide (ThS)	Thorium Disulfide (ThS ₂)	Thorium Dioxide (ThO ₂)	Uranium Sulfide (US)
Molar Mass (g/mol)	264.10	296.17	264.04	270.10
Crystal Structure	NaCl (Rock Salt)	Orthorhombic (PbCl ₂)	Fluorite (Cubic)	NaCl (Rock Salt)
Theoretical Density (g/cm ³)	~9.55 (calculated)	7.30	10.00	10.87
Melting Point (°C)	~2200	1905	3390	2462
Thermal Conductivity (W/m·K) at 1000°C	Estimated >15 (by analogy with US)	Data not available	~3.5	~15

Note: Data for ThS is sparse and often based on older literature or theoretical calculations. The thermal conductivity is an estimation based on the known properties of uranium sulfide.

Table 2: Nuclear Properties of Fertile and Fissile Isotopes

Property	232Th	238U	233U	235U	239Pu
Natural Abundance (%)	~100	99.27	Trace	0.72	Trace
Half-life (years)	1.41×10^{10}	4.47×10^9	1.59×10^5	7.04×10^8	2.41×10^4
Thermal Neutron Capture Cross-section (barns)	7.4	2.7	45.3	98.7	270.7
Thermal Neutron Fission Cross-section (barns)	~0	~0	531.2	584.4	748.1
Neutrons released per thermal fission (η)	N/A	N/A	2.29	2.07	2.11

Experimental Protocols

The following are generalized protocols for the synthesis, fabrication, and reprocessing of **thorium sulfide** fuel. These are illustrative and would require significant optimization and validation.

Protocol for Synthesis of Thorium Sulfide Powder

Objective: To synthesize **thorium sulfide** (ThS) powder suitable for pressing into fuel pellets.

Materials:

- Thorium dioxide (ThO₂) powder (nuclear grade)

- Carbon disulfide (CS₂) or Hydrogen sulfide (H₂S) gas
- High-purity argon or other inert gas
- High-temperature tube furnace
- Alumina or graphite crucibles

Procedure:

- Place a known quantity of ThO₂ powder in a crucible.
- Position the crucible in the center of the tube furnace.
- Purge the furnace tube with inert gas to remove air and moisture.
- Heat the furnace to a temperature between 1000°C and 1300°C under a continuous flow of inert gas.
- Once the temperature has stabilized, introduce a controlled flow of the sulfurizing agent (CS₂ vapor or H₂S gas) mixed with the inert gas.
- Maintain the reaction temperature and gas flow for a sufficient duration (several hours) to ensure complete conversion of the oxide to the sulfide. The reaction is: $2\text{ThO}_2 + 4\text{CS}_2 \rightarrow 2\text{ThS}_2 + 4\text{COS}$ or $\text{ThO}_2 + 2\text{H}_2\text{S} \rightarrow \text{ThS}_2 + 2\text{H}_2\text{O}$. For ThS, a carbothermic reduction in the presence of H₂S may be required: $\text{ThO}_2 + 2\text{C} + \text{H}_2\text{S} \rightarrow \text{ThS} + 2\text{CO} + \text{H}_2$.
- After the reaction period, stop the flow of the sulfurizing agent and cool the furnace to room temperature under an inert atmosphere.
- Handle the resulting **thorium sulfide** powder in an inert atmosphere glovebox to prevent oxidation.
- Characterize the powder using X-ray diffraction (XRD) to confirm the phase purity and stoichiometry.

Protocol for Fabrication of Thorium Sulfide Fuel Pellets

Objective: To fabricate dense **thorium sulfide** pellets for irradiation testing.

Materials:

- **Thorium sulfide** powder
- Binder/lubricant (e.g., stearic acid, polyethylene glycol) if required
- Hydraulic press
- Sintering furnace (with controlled atmosphere)
- Tungsten or molybdenum crucibles

Procedure:

- If necessary, mill the ThS powder to achieve a desired particle size distribution for optimal sintering.
- Mix the powder with a small amount of binder/lubricant to improve its pressing characteristics.
- Press the powder into green pellets using a hydraulic press at pressures typically ranging from 200 to 400 MPa.
- Place the green pellets in a crucible and transfer them to a sintering furnace.
- Heat the pellets in a controlled atmosphere (vacuum or high-purity inert gas) to a temperature between 1800°C and 2000°C. The sintering temperature will depend on the powder characteristics and desired final density.
- Hold the pellets at the sintering temperature for several hours to allow for densification.
- Cool the furnace slowly to room temperature to prevent thermal shock and cracking of the pellets.
- Measure the geometric density and characterize the microstructure of the sintered pellets using techniques like scanning electron microscopy (SEM).

Conceptual Protocol for Head-End Reprocessing of Spent Thorium Sulfide Fuel

Objective: To dissolve spent **thorium sulfide** fuel for subsequent separation of uranium, thorium, and fission products.

Materials:

- Sheared spent **thorium sulfide** fuel pins
- Concentrated nitric acid (HNO₃)
- Hydrofluoric acid (HF) as a catalyst (if necessary)
- Aluminum nitrate (Al(NO₃)₃) as a corrosion inhibitor
- Dissolver vessel designed for highly radioactive materials

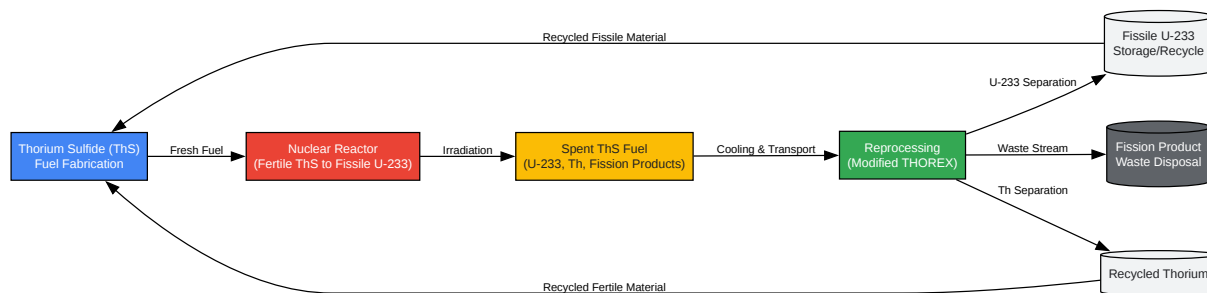
Procedure:

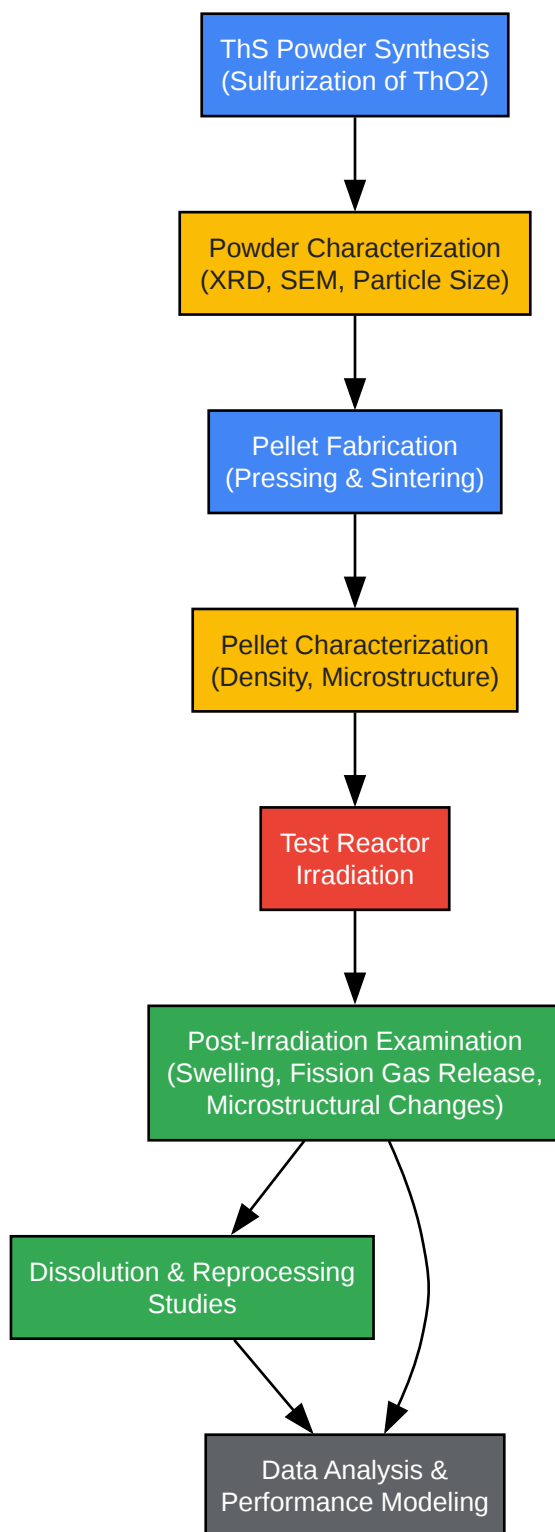
- Mechanically shear the spent fuel rods into small segments to expose the fuel material. This is a standard head-end process in fuel reprocessing.[\[1\]](#)[\[12\]](#)
- Place the sheared segments into a dissolver vessel.
- Introduce a solution of concentrated nitric acid. The dissolution of sulfide fuels in nitric acid is expected to be more vigorous than that of oxide fuels, potentially producing sulfur-containing off-gases that would need to be managed.
- The dissolution reaction might be: $\text{ThS} + 4\text{HNO}_3 \rightarrow \text{Th}(\text{NO}_3)_4 + \text{S} + 2\text{H}_2\text{O} + 2\text{NO}_2$. The formation of elemental sulfur could pose challenges. Alternatively, oxidation to sulfate may occur: $\text{ThS} + 8\text{HNO}_3 \rightarrow \text{Th}(\text{SO}_4)(\text{NO}_3)_2 + 8\text{NO}_2 + 4\text{H}_2\text{O}$.
- If dissolution is sluggish, a small amount of hydrofluoric acid can be added as a catalyst, similar to the THOREX process for ThO₂.[\[1\]](#)[\[10\]](#) Aluminum nitrate would also be added to complex the fluoride ions and protect the dissolver vessel from corrosion.
- Heat the dissolver to accelerate the dissolution process.

- Once dissolution is complete, the resulting solution, containing thorium, bred uranium, and fission products, is transferred for solvent extraction (e.g., a modified THOREX process) to separate the valuable actinides from the waste products.

Visualizations

Thorium-Uranium Fuel Cycle with Thorium Sulfide





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